Technical Deep Dive: 2-Hydroxyisophthalaldehyde (2,6-Diformylphenol)

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Compound of Interest

Compound Name:	*2-Hydroxyisophthalaldehyde*
CAS No.:	*3328-69-6*
Cat. No.:	*B1584447*

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Executive Summary

2-Hydroxyisophthalaldehyde (CAS: 3328-69-6), widely recognized as 2,6-Diformylphenol, represents a critical scaffold in modern coordination chemistry and rational drug design.[1] Unlike simple benzaldehydes, this molecule possesses a unique C2v symmetry with two reactive formyl groups flanking a phenolic hydroxyl.[1] This structural arrangement privileges it for the synthesis of compartmental Schiff-base ligands, robust macrocycles, and Covalent Organic Frameworks (COFs).

This guide moves beyond basic definitions to provide a field-validated synthesis protocol, structural analysis, and application logic for integrating this precursor into high-fidelity ligand systems.

Nomenclature & Chemical Identity

Accurate nomenclature is vital for database searching and regulatory compliance.[1] While "2,6-Diformylphenol" describes the substitution pattern relative to the phenol, IUPAC nomenclature prioritizes the aldehyde groups.

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Identity Matrix

Parameter	Detail
Primary IUPAC Name	2-Hydroxybenzene-1,3-dicarbaldehyde
Common Synonym	2,6-Diformylphenol
CAS Registry Number	3328-69-6
Molecular Formula	$C_8H_6O_3$
Molecular Weight	150.13 g/mol
SMILES	C1=CC(=C(C(=C1)C=O)O)C=O[1][2][3][4]
Appearance	Light yellow to orange needles/powder
Melting Point	121–126 °C

Structural Logic & Numbering

The confusion often arises between the phenol-centric and benzene-centric numbering.[1]

- Phenol-centric: The hydroxyl is position 1.[1][5] The aldehydes are at ortho positions 2 and 6.[1] Hence: 2,6-Diformylphenol.[1][2][3][6]
- Benzene-centric: The aldehydes dictate the parent chain (benzenedicarbaldehyde).[1] They are at 1 and 3.[1][3][7][8] The hydroxyl is at 2.[1][3][7][9][10] Hence: 2-Hydroxybenzene-1,3-dicarbaldehyde.[1][2][3][11]

Synthesis Protocol: The Modified Duff Reaction

Expertise & Experience: The classic Duff reaction using acetic acid often yields poor results for diformylation.[1][9] The Modified Duff Reaction utilizing Trifluoroacetic Acid (TFA) is the industry standard for high-yield synthesis of 2,6-diformylphenol.[1] TFA acts as both solvent and catalyst, promoting the double electrophilic aromatic substitution.

Self-Validating Protocol

Objective: Synthesis of 2,6-Diformylphenol from Phenol.

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Reagents:

- Phenol (1.0 eq)
- Hexamethylenetetramine (HMTA) (2.2 - 2.5 eq)[1]
- Trifluoroacetic Acid (TFA) (Excess, solvent volume)
- Hydrochloric Acid (4N)

Workflow:

- Reaction Setup: In a flame-dried round-bottom flask, dissolve Phenol (e.g., 10 mmol) and HMTA (25 mmol) in TFA (15–20 mL).
  - Checkpoint: The solution typically turns yellow/orange upon mixing.[1]
- Reflux: Heat the mixture to reflux (approx. 80–90 °C) under nitrogen atmosphere for 12–24 hours.
  - Causality: The prolonged reflux ensures double formylation.[1] Shorter times yield mixtures of mono- (salicylaldehyde) and di-formyl products.[1]
- Hydrolysis: Cool the reaction mixture to room temperature. Pour into 4N HCl (approx. 50 mL) and stir vigorously for 1 hour.
  - Mechanism:[1][8][12] This step hydrolyzes the iminium intermediate formed by HMTA into the target aldehyde groups.[1]
- Extraction & Purification: Extract with dichloromethane (DCM).[1] Wash the organic layer with water and brine.[1] Dry over anhydrous Na_2SO_4.[1]
- Isolation: Evaporate solvent. Recrystallize the crude solid from hot ethanol or a hexane/ethyl acetate mixture.[1]

Synthesis Pathway Diagram

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Figure 1: Step-wise synthesis logic via the Modified Duff Reaction using HMTA and TFA.

Applications in Ligand Design & Drug Development

The "2,6-diformyl" motif is a privileged scaffold because it allows for compartmentalization.[1] It can bind two metal ions in close proximity, mimicking the active sites of metalloenzymes.

A. Schiff Base Macrocycles (Robson-Type Ligands)

Reaction with diamines (e.g., ethylenediamine, 1,3-diaminopropane) yields [2+2] macrocycles.[1] These are extensively used to host transition metals (Cu^{2+}, Zn^{2+}, Ni^{2+}) for catalytic or sensing applications.

Mechanism: The aldehyde carbons are electrophilic targets for the primary amine nucleophiles.[1] The phenolic -OH provides a proton switch (on/off) for fluorescence sensing mechanisms (ESIPT - Excited-State Intramolecular Proton Transfer).[1]

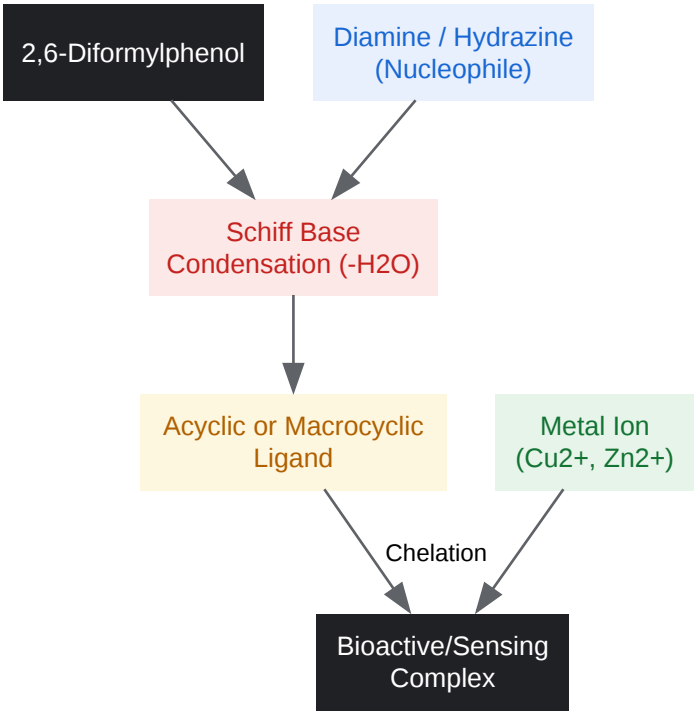
B. Biological Activity & Drug Discovery

Researchers utilize this scaffold to develop:

- Antimicrobial Agents: Schiff bases derived from 2,6-diformylphenol show potent activity against S. aureus and E. coli by disrupting cell membranes or chelating essential metal ions required for bacterial metabolism.[1]
- Antioxidants: The phenolic core allows for radical scavenging, while the hydrazone derivatives (formed via reaction with hydrazines) exhibit enhanced stability and bioavailability.[1]

Ligand Formation Logic

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Figure 2: Logic flow for converting 2,6-Diformylphenol into bioactive metal complexes.[1]

Quantitative Data Summary

The following table summarizes key physical properties and typical yield ranges reported in literature for validation purposes.

Property	Value / Range	Notes
Melting Point	121 – 126 °C	Sharp mp indicates high purity.[1]
Typical Yield (Modified Duff)	30% – 60%	Dependent on reaction time and acid strength.[1]
IR Carbonyl Stretch	~1680 cm^{-1}	Distinct dual aldehyde peaks.[1]
^1H NMR (Aldehyde)	~10.2 ppm	Singlet, integrates to 2H.[1][11]
^1H NMR (Phenol)	~11.5 ppm	Downfield due to H-bonding.[1]

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